

Health and safety information for 2,3-Dimethyl-1,3-butadiene

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Compound of Interest

Compound Name: 2,3-Dimethyl-1,3-butadiene

Cat. No.: B165502

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An In-depth Technical Guide to the Health and Safety of **2,3-Dimethyl-1,3-butadiene**

This guide provides comprehensive health and safety information for **2,3-Dimethyl-1,3-butadiene**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and chemical databases.

Chemical and Physical Properties

2,3-Dimethyl-1,3-butadiene is a colorless liquid.^[1] It is a conjugated diene that is highly reactive and plays a role in the history of synthetic rubber.^[2]

Property	Value	Source
Molecular Formula	C ₆ H ₁₀	[2]
Molar Mass	82.146 g·mol ⁻¹	[3]
Appearance	Colorless liquid	[1]
Melting Point	-76 °C	[1]
Boiling Point	68-69 °C	[1]
Density	0.726 g/mL at 25 °C	[1]
Flash Point	-1 °C to -22 °C	[1][2]
Vapor Pressure	269 mmHg (37.7 °C)	[4]
Solubility	Insoluble in water, soluble in organic solvents like chloroform.	[1][5]
Refractive Index	n _{20/D} 1.438	[1]

Hazard Identification and Classification

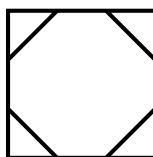
2,3-Dimethyl-1,3-butadiene is classified as a highly flammable liquid and is toxic to aquatic life with long-lasting effects.[6]

GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.[6][7]
Short-term (acute) aquatic hazard	2	H411: Toxic to aquatic life with long lasting effects.[6]
Long-term (chronic) aquatic hazard	2	H411: Toxic to aquatic life with long lasting effects.[6]

NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick overview of the hazards of a chemical.



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NFPA 704 Diamond for **2,3-Dimethyl-1,3-butadiene**^[7]

Toxicology and Health Effects

While the chemical, physical, and toxicological properties have not been thoroughly investigated, exposure may cause irritation.^[8]

Exposure Route	Potential Health Effects	First Aid Measures
Inhalation	May cause respiratory tract irritation.[8]	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
Skin Contact	May cause skin irritation.[8]	Take off immediately all contaminated clothing. Rinse skin with water/shower.[6]
Eye Contact	May cause eye irritation.[8]	Rinse out with plenty of water. Remove contact lenses.[6]
Ingestion	May be harmful if swallowed. [8]	Make victim drink water (two glasses at most). Consult a doctor if feeling unwell.[6]

Specific toxicological data such as LD50 and LC50 values for **2,3-Dimethyl-1,3-butadiene** are not readily available in the searched literature. No information was found regarding its carcinogenicity, mutagenicity, or reproductive toxicity.[6]

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure safety in a laboratory setting.

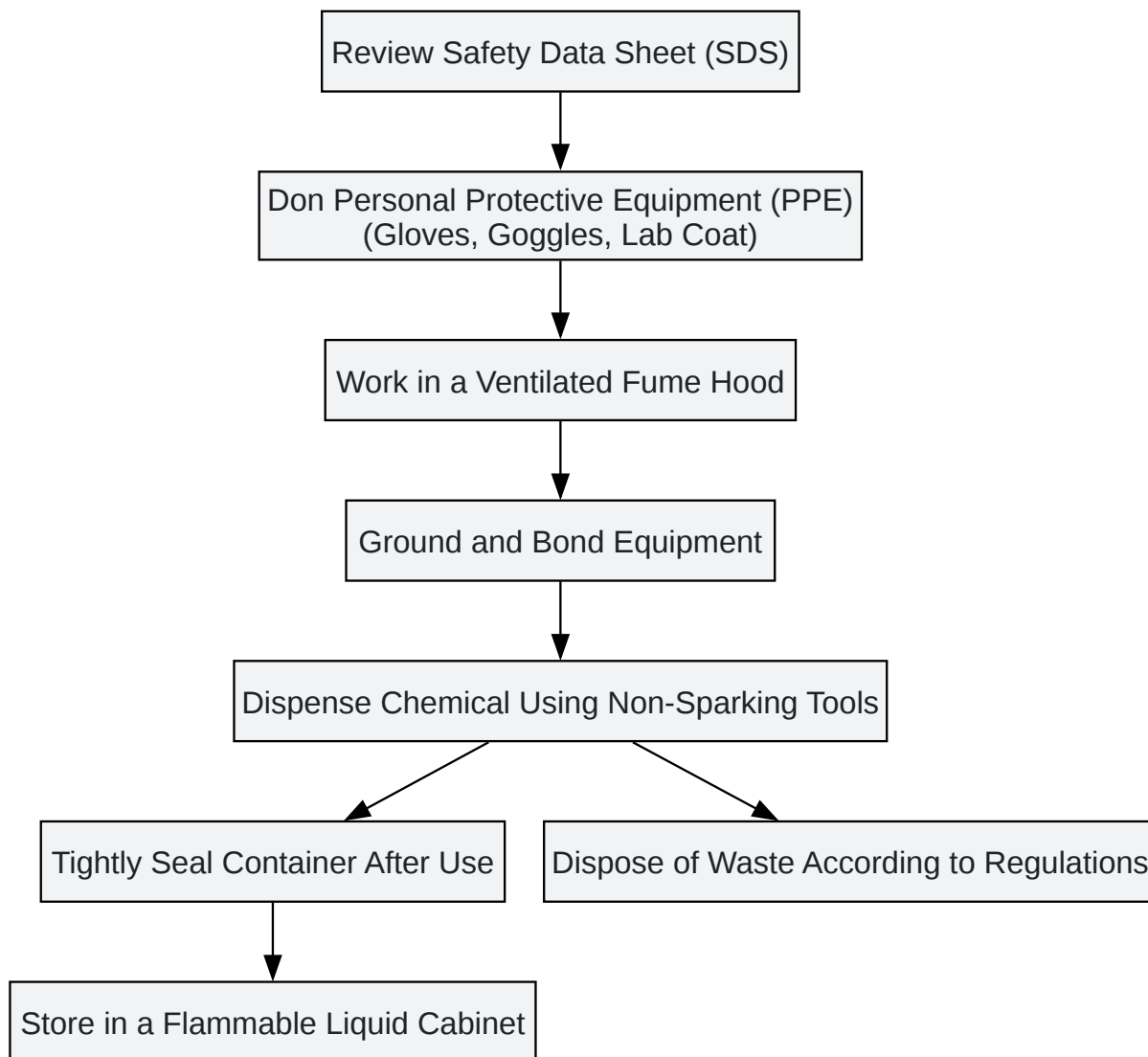
Handling

- Work in a well-ventilated area.[7]
- Wear appropriate personal protective equipment (PPE).[7]
- Keep away from heat, sparks, open flames, and hot surfaces.[6]
- Use only non-sparking tools.[7]
- Take precautionary measures against static discharge.[6]
- Ground and bond container and receiving equipment.[7]

Storage

- Store in a cool, dry, and well-ventilated place.[\[7\]](#)
- Keep the container tightly closed.[\[6\]](#)
- Keep away from heat and sources of ignition.[\[6\]](#)
- Storage class: Flammable liquids (Class 3).[\[6\]](#)

The following workflow illustrates the general procedure for handling this chemical in a laboratory setting.



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General laboratory workflow for handling **2,3-Dimethyl-1,3-butadiene**.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **2,3-Dimethyl-1,3-butadiene**.

PPE Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[7]
Skin Protection	Wear flame retardant antistatic protective clothing. Handle with chemical-resistant gloves.[6][7]
Respiratory Protection	Required when vapors/aerosols are generated. A full-face respirator with a filter type ABEK is recommended.[6][9]

Emergency Procedures

Accidental Release Measures

In case of a spill or leak, follow these procedures:

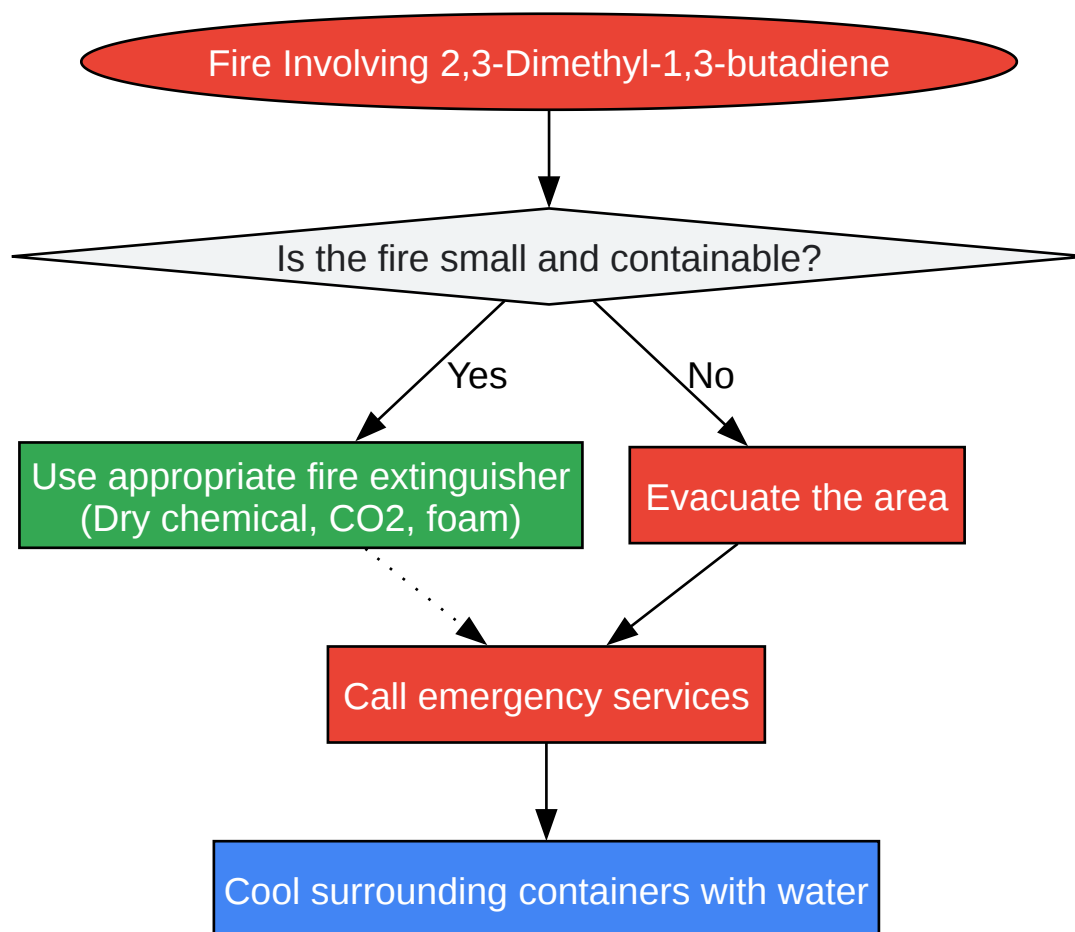
- Evacuate Personnel: Remove all non-essential personnel from the area.[7]
- Remove Ignition Sources: Eliminate all sources of ignition.[7]
- Ventilate the Area: Ensure adequate ventilation.[7]
- Contain the Spill: Use a liquid-absorbent material to contain the spill.[6]
- Clean Up: Collect the spilled material and place it in a suitable container for disposal.[7]
- Environmental Precautions: Prevent the chemical from entering drains.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- Unsuitable Extinguishing Media: No limitations are given for this substance.[6]
- Specific Hazards: The vapor is heavier than air and may travel to a source of ignition and flash back.[6] Vapors may form explosive mixtures with air.[6]

- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [7]

The decision-making process for responding to a fire is outlined below.



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Decision-making workflow for fire emergencies.

Experimental Protocols

Detailed experimental protocols for toxicological testing of **2,3-Dimethyl-1,3-butadiene** were not found in the publicly available literature. However, standardized OECD guidelines are typically followed for such assessments. For instance, acute oral toxicity would generally be assessed following OECD Guideline 420, while skin irritation would follow OECD Guideline 404. Researchers should consult these and other relevant guidelines when designing studies to evaluate the toxicological properties of this compound.

Disposal Considerations

Dispose of **2,3-Dimethyl-1,3-butadiene** and its containers in accordance with local, regional, and national regulations.[6] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[7] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[7] Do not discharge to sewer systems.[7]

This guide is intended to provide a comprehensive overview of the health and safety aspects of **2,3-Dimethyl-1,3-butadiene**. It is crucial to always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling this chemical and to ensure that all laboratory personnel are trained in its safe use.

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